

Personal protective equipment for handling Surufatinib

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Compound of Interest

Compound Name: Surufatinib

Cat. No.: B612014

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Essential Safety and Handling Guide for Surufatinib

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for the handling of **Surufatinib**. As a potent tyrosine kinase inhibitor, **Surufatinib** requires stringent handling procedures to ensure personnel safety and maintain experimental integrity. Adherence to these guidelines is critical to minimize exposure risk.

Hazard Identification and Occupational Exposure Banding

Surufatinib is a potent small-molecule inhibitor of vascular endothelial growth factor receptor (VEGFR), fibroblast growth factor receptor (FGFR), and colony-stimulating factor-1 receptor (CSF-1R).^[1] While a specific Occupational Exposure Limit (OEL) has not been established, an Occupational Exposure Band (OEB) can be estimated based on its pharmacological activity and toxicological data. Given its potent nature as a kinase inhibitor, **Surufatinib** is anticipated to fall into a high-potency category, likely requiring stringent containment and handling procedures.

Personal Protective Equipment (PPE)

The consistent and correct use of Personal Protective Equipment (PPE) is the primary defense against exposure to potent compounds like **Surufatinib**. All personnel handling **Surufatinib** must be trained in the proper selection and use of the following equipment.

PPE Component	Specification	Rationale
Hand Protection	Double, chemotherapy-grade, powder-free nitrile gloves. The outer glove cuff should extend over the gown sleeve.	Prevents skin absorption. Double gloving provides an extra layer of protection.
Body Protection	Disposable, solid-front, back-closing gown made of low-permeability fabric (e.g., polyethylene-coated).	Protects skin and clothing from contamination. Must be discarded as hazardous waste after use.
Eye & Face Protection	ANSI Z87.1-compliant safety goggles. A full-face shield should be worn over goggles when handling powder or solutions.	Protects against splashes and aerosolized particles.
Respiratory Protection	NIOSH-approved N95 or higher-rated respirator.	Required when handling the solid compound or when there is a risk of generating aerosols.
Foot & Hair Protection	Disposable, non-slip shoe covers and a hair bonnet.	Prevents the spread of contamination outside of the designated work area.

Experimental Protocols: Safe Handling and Disposal

Handling Procedures:

All handling of solid **Surufatinib** and preparation of solutions should be performed in a designated containment device, such as a chemical fume hood or a Class II Biological Safety Cabinet, to minimize the risk of aerosolization and inhalation.

Step-by-Step Handling Procedure:

- **Preparation:** Before handling, ensure all necessary PPE, spill kits, and designated waste containers are readily available.
- **Weighing:** If weighing the solid form, do so within the containment of a fume hood on a tared weigh boat to minimize powder dispersion.
- **Reconstitution:** When preparing solutions, add the solvent slowly to the solid compound to avoid splashing.
- **Post-Handling:** After handling, wipe down the work area with an appropriate deactivating agent (if available and validated) or a cleaning agent. Dispose of all contaminated materials as hazardous waste.

Disposal Plan:

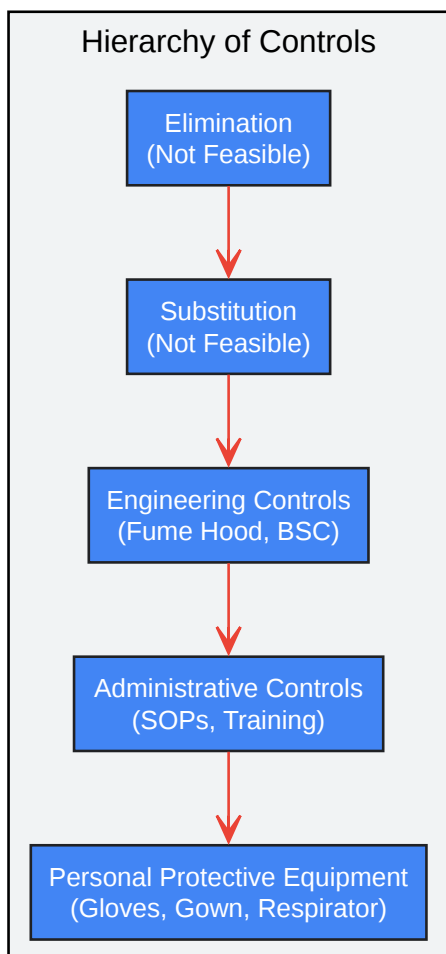
All materials that come into contact with **Surufatinib** are considered hazardous waste and must be disposed of according to institutional and local environmental regulations.^{[2][3]}

Waste Category	Description	Disposal Container
Bulk Hazardous Waste	Unused or expired Surufatinib, heavily contaminated items, and solutions containing the compound.	Labeled, sealed, and puncture-resistant hazardous chemical waste container.
Trace Contaminated Waste	Used PPE (gloves, gown, shoe covers), absorbent liners, weigh boats, and pipette tips.	Labeled hazardous waste bag within a designated container.
Sharps Waste	Needles and syringes used for administering the compound in in vivo studies.	Puncture-proof, labeled sharps container designated for hazardous waste.
Liquid Waste	All liquid waste containing Surufatinib.	Clearly labeled, sealed container for hazardous chemical waste. DO NOT pour down the drain.

All waste must be handled and disposed of according to institutional and local regulations for hazardous chemical waste.[2][3]

Visualizing Safety Protocols

Logical Relationship of Safety Controls for Handling Potent Compounds



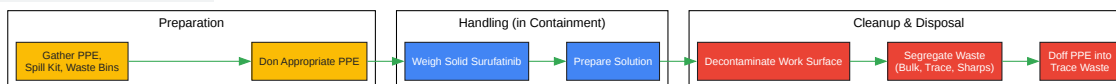
Hierarchy of controls for mitigating exposure to Surufatinib.

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Caption: Hierarchy of controls for mitigating exposure to **Surufatinib**.

Experimental Workflow for Safe Handling of **Surufatinib**

Step-by-step workflow for the safe handling of Surufatinib.



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Caption: Step-by-step workflow for the safe handling of **Surufatinib**.

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